

An In-depth Technical Guide to Cerium Stearate: Chemical Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cerium stearate*

Cat. No.: *B159660*

[Get Quote](#)

This technical guide provides a comprehensive overview of **cerium stearate**, a versatile metal-organic compound. Aimed at researchers, scientists, and drug development professionals, this document details its chemical identifiers, synthesis methodologies, and key applications, with a focus on its role as a polymer stabilizer.

Chemical Identifiers

Cerium stearate can exist in two primary oxidation states for the cerium ion: +3 (cerous) and +4 (ceric). This leads to different compounds with distinct chemical identifiers. The most common form is Cerium(III) stearate.

Identifier	Cerium(III) Stearate	Cerium(IV) Stearate
CAS Number	14536-00-6, 10119-53-6	7459-41-8
IUPAC Name	cerium(3+);octadecanoate	cerium(4+);octadecanoate
Other Names	Cerous stearate, Cerium tristearate	Ceric stearate, Cerium tetrastearate
Chemical Formula	C ₅₄ H ₁₀₅ CeO ₆	C ₇₂ H ₁₄₀ CeO ₈
Molecular Weight	990.524 g/mol	1274.02 g/mol
InChI	InChI=1S/3C18H36O2.Ce/c31-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18(19)20;/h32-17H2,1H3,(H,19,20);/q;;;+3/p-3	InChI=1S/4C18H36O2.Ce/c41-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18(19)20;/h42-17H2,1H3,(H,19,20);/q;;;+4/p-4
InChIKey	BTVVNGIPFPKDHO-UHFFFAOYSA-K	LWOBPGZWSMGVDQ-UHFFFAOYSA-J
Canonical SMILES	CCCCCCCCCCCCCCCCCCCC(=O)[O-].CCCCCCCCCCCCCCCCCCCC(=O)[O-].CCCCCCCCCCCCCCCCCCCC(=O)[O-].CCCCCCCCCCCCCCCCCCCC(=O)[O-].[Ce+3]	CCCCCCCCCCCCCCCCCCCC(=O)[O-].CCCCCCCCCCCCCCCCCCCC(=O)[O-].CCCCCCCCCCCCCCCCCCCC(=O)[O-].CCCCCCCCCCCCCCCCCCCC(=O)[O-].[Ce+4]

Experimental Protocols

Detailed experimental protocols for the synthesis of **cerium stearate** are not extensively available in the public domain. However, the primary methods of synthesis are well-established and are outlined below as general procedures.

2.1. Synthesis of Cerium(III) Stearate via Precipitation

This method involves the reaction of a soluble cerium salt, such as cerium(III) nitrate, with an alkali metal stearate, like sodium stearate or potassium stearate, in an aqueous solution. The insoluble **cerium stearate** then precipitates out of the solution.

- Reactants: Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$), Sodium stearate ($\text{NaC}_{18}\text{H}_{35}\text{O}_2$), Deionized water.
- General Procedure:
 - Prepare separate aqueous solutions of cerium(III) nitrate and sodium stearate.
 - Slowly add the sodium stearate solution to the cerium(III) nitrate solution with constant stirring.
 - A white precipitate of cerium(III) stearate will form immediately.
 - Continue stirring for a specified period to ensure the reaction goes to completion.
 - The precipitate is then collected by filtration, washed multiple times with deionized water to remove any unreacted salts, and finally dried in an oven at a controlled temperature.

2.2. Synthesis of Cerium(III) Stearate by Direct Reaction

This method involves the direct reaction of cerium(III) oxide with stearic acid at an elevated temperature.

- Reactants: Cerium(III) oxide (Ce_2O_3), Stearic acid ($\text{C}_{18}\text{H}_{36}\text{O}_2$).
- General Procedure:
 - A stoichiometric mixture of cerium(III) oxide and stearic acid is heated in an inert atmosphere.
 - The reaction is typically carried out at a temperature range of 100-200 °C.
 - The reaction mixture is stirred continuously to ensure homogeneity.
 - The completion of the reaction yields cerium(III) stearate.

- The product is then cooled and can be purified by washing with a suitable solvent to remove any unreacted stearic acid.

Analytical Characterization

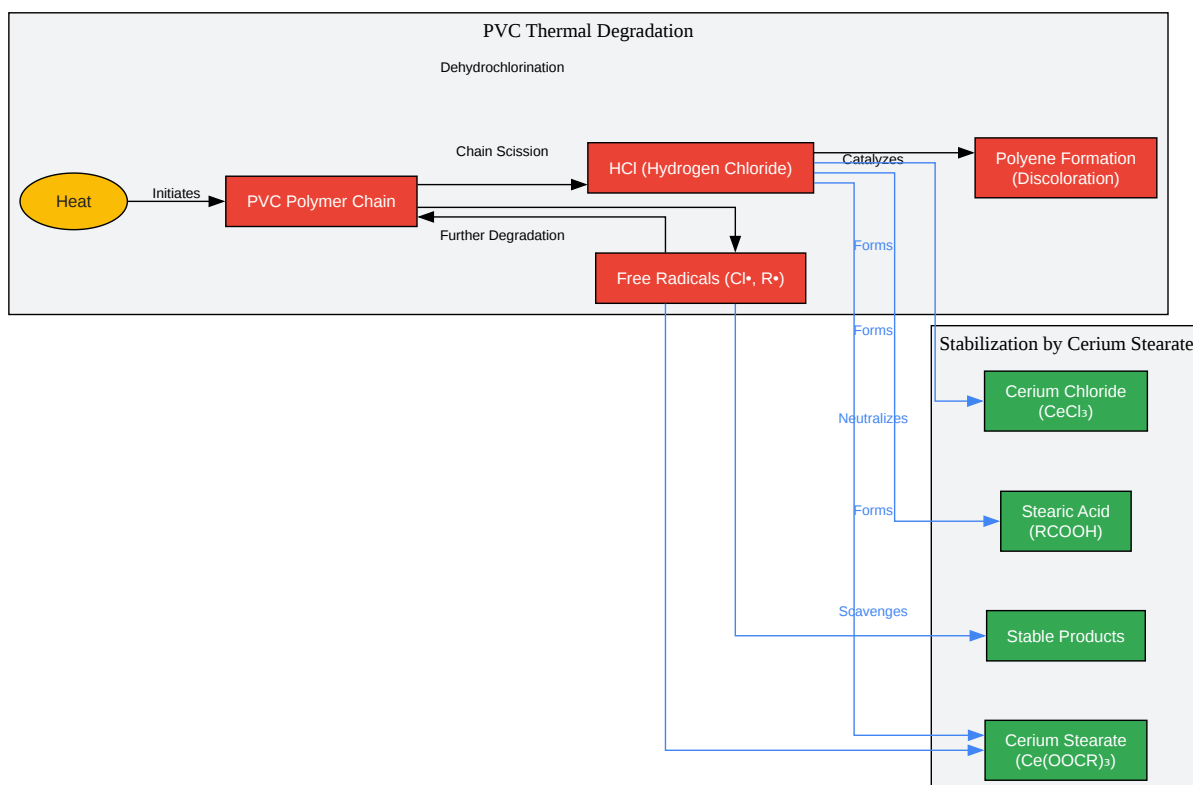
The synthesized **cerium stearate** can be characterized using various analytical techniques to confirm its identity and purity:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the formation of the metal carboxylate by observing the disappearance of the carboxylic acid O-H peak and the appearance of characteristic carboxylate stretches.
- X-ray Diffraction (XRD): To determine the crystalline structure and phase purity of the compound.
- Thermogravimetric Analysis (TGA): To study the thermal stability and decomposition profile of the **cerium stearate**.
- Scanning Electron Microscopy (SEM): To analyze the surface morphology and particle size of the synthesized powder.
- Elemental Analysis: To determine the elemental composition and confirm the stoichiometry of the **cerium stearate**.

Application in PVC Stabilization

Cerium stearate is utilized as a heat stabilizer for polyvinyl chloride (PVC). It helps to prevent the thermal degradation of PVC during processing at high temperatures. The stabilization mechanism is believed to involve two main pathways: the neutralization of hydrogen chloride (HCl) and the scavenging of free radicals.

Below is a logical diagram illustrating the proposed mechanism for PVC stabilization by **cerium stearate**.



[Click to download full resolution via product page](#)

PVC thermal degradation and stabilization pathway by **cerium stearate**.

The diagram illustrates that during thermal processing, PVC undergoes dehydrochlorination, releasing HCl, which autocatalyzes further degradation and leads to the formation of polyenes, causing discoloration. Free radicals are also generated, which propagate the degradation process. **Cerium stearate** intervenes by neutralizing the released HCl to form cerium chloride and stearic acid, thus inhibiting the autocatalytic process. Additionally, it is proposed that **cerium stearate** can scavenge the reactive free radicals, converting them into more stable products and terminating the degradation chain reactions. This dual action makes **cerium stearate** an effective heat stabilizer for PVC.

- To cite this document: BenchChem. [An In-depth Technical Guide to Cerium Stearate: Chemical Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159660#cerium-stearate-cas-number-and-chemical-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com